

# Synthesis of Boc-Asn-OBzl

**Author:** Smolecule Technical Support Team. **Date:** February 2026

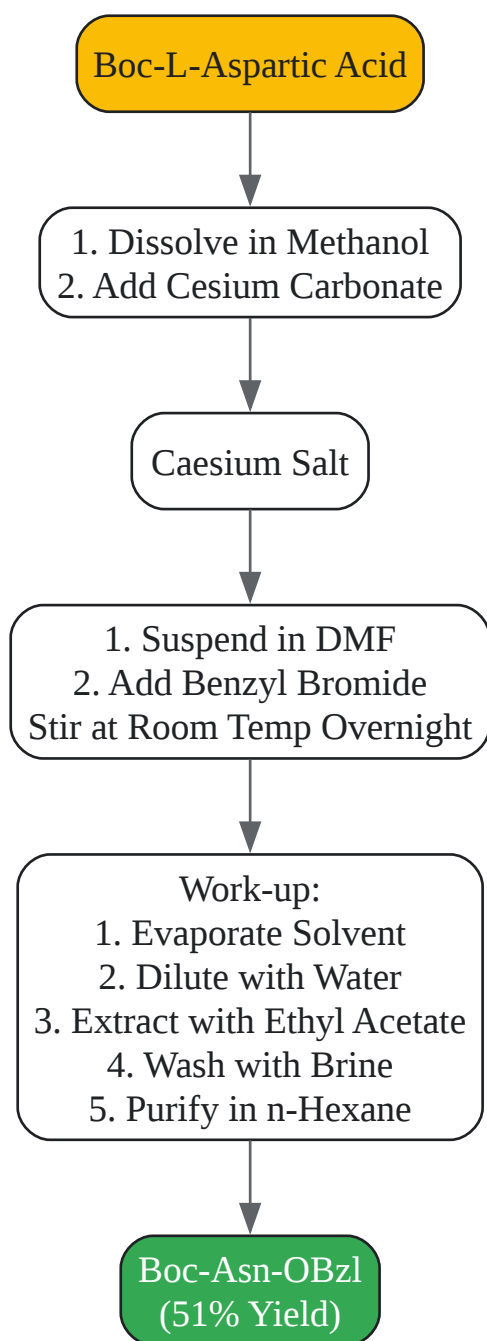
## Compound Focus: Boc-asn-obzl

CAS No.: 13512-57-7

Cat. No.: S688887

[Get Quote](#)

The synthesis of **Boc-Asn-OBzl** can be achieved from Boc-protected aspartic acid. The following diagram outlines the core synthetic workflow.



[Click to download full resolution via product page](#)

*Synthetic workflow for **Boc-Asn-OBzl** [1] [2]*

**Experimental Protocol** [1] [2]:

- **Reaction Setup:** Dissolve **N-[(1,1-dimethylethoxycarbonyl)amino]-L-aspartic acid** (20.7 g, 89.1 mmol) in methanol (500 mL). Add **cesium carbonate** (15.97 g, 49 mmol).
- **Salt Formation:** After reaction completion, evaporate the solvent to obtain a white solid.

- **Benylation:** Dissolve the solid in **N,N-dimethylformamide (DMF, 200 mL)** to form a suspension. Slowly add **benzyl bromide (11.6 mL, 98 mmol)** dropwise and stir the mixture at room temperature overnight.
- **Work-up and Isolation:**
  - Evaporate the solvent under reduced pressure.
  - Dilute the residue with water (300 mL) and extract with ethyl acetate (200 mL).
  - Wash the organic phase with brine (50 mL).
  - Remove the solvent under reduced pressure to obtain the crude product.
- **Purification:** Suspend the crude product in n-hexane (160 mL), filter, and dry under vacuum to yield **Boc-Asn-OBzl** as a white solid (14.68 g, 51% yield). Reported melting point: 113-115°C.

## Role in Boc Solid-Phase Peptide Synthesis (SPPS)

**Boc-Asn-OBzl** is a building block in the Boc-SPPS strategy. In this method, the Boc group protects the alpha-amino group, while the asparagine side chain remains unprotected. The benzyl (OBzl) ester protects the C-terminus for attachment to the solid support. This protection scheme is acid-labile, requiring strong acids like HF for final cleavage, which is a key difference from the more common Fmoc/tBu strategy [3].

## Handling and Safety

- **Storage:** Store at **2-8°C** [1] [2].
- **Physical Data:** The predicted pKa is  $10.89 \pm 0.46$ , and the flash point is 279.5°C [4] [1] [2].
- **Safety:** While a specific Safety Data Sheet (MSDS) was not located in the search results, standard safe laboratory practices should be followed. The synthesis protocol uses hazardous chemicals (e.g., benzyl bromide, DMF), requiring appropriate personal protective equipment (PPE) and engineering controls (e.g., fume hood) [1] [2].

## Commercial Information

**Boc-Asn-OBzl** is available from multiple chemical suppliers. The table below lists some examples.

Company	Purity	Package Size	Price (USD)
Sichuan HongRi Pharma-Tech [1]	98%	1 kg	Price on request

Company	Purity	Package Size	Price (USD)
ATK Chemical Company [1]	98%	5 g - 1 kg	Price on request
BOC Sciences [1]	>95%	Not specified	Price on request
Finetech Industry Limited [1]	98%	1 g - 1 kg	Price on request
TRC [2]	Not specified	250 mg	\$55
Biosynth Carbosynth [2]	Not specified	5 g	\$150

**Boc-Asn-OBzl** is a specialized reagent designed for a specific peptide synthesis strategy. Its primary value lies in constructing complex peptides where the Boc/Bzl protection approach is advantageous or necessary.

#### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - BOC - ASN CAS#: 13512-57-7 OBZL [chemicalbook.com]
2. - BOC - ASN | 13512-57-7 OBZL [chemicalbook.com]
3. Blog - Boc versus Fmoc for Solid Phase Peptide Synthesis [iris-biotech.de]
4. - Boc - Asn | CAS#:13512-57-7 | Chemsrce Obzl [chemsrc.com]

To cite this document: Smolecule. [Synthesis of Boc-Asn-OBzl]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b688887#what-is-boc-asn-obzl>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)